

A Comparative Study of Strontium Peroxide and Barium Peroxide in Pyrotechnic Applications

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Compound of Interest

Compound Name: *Strontium peroxide*

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This guide provides a detailed comparison of the pyrotechnic performance of **strontium peroxide** (SrO_2) and barium peroxide (BaO_2). Both compounds serve as high-temperature oxidizers and colorants in various pyrotechnic formulations. **Strontium peroxide** is renowned for producing vibrant red colors, while barium peroxide is a key component for generating green hues.^{[1][2]} This document outlines their key performance characteristics, supported by experimental data from various studies, and provides detailed experimental protocols for the evaluation of these materials.

Data Presentation

The following tables summarize the key quantitative data for **strontium peroxide** and barium peroxide based on available experimental research. It is important to note that the data has been compiled from different sources, and direct comparison should be considered with caution due to variations in experimental conditions.

Property	Strontium Peroxide (SrO ₂)	Barium Peroxide (BaO ₂)	Source(s)
Molecular Formula	SrO ₂	BaO ₂	[2][3]
Molecular Weight	119.62 g/mol	169.33 g/mol	[2][3]
Appearance	White to off-white powder	Grayish-white or pale yellow powder	[2][3]
Decomposition Temperature	410-450 °C	>500 °C	[3][4]
Oxygen Balance (to Oxide)	+13.37%	+9.45%	Calculated
Primary Color Emission	Red	Green	[1][2]

Table 1: Physical and Chemical Properties

Performance Metric	Strontium Peroxide (SrO ₂)	Barium Peroxide (BaO ₂)	Source(s)
Burn Rate	Up to 16.82 cm/s (in SrO ₂ /Mg/DNAN compositions)	0.23 cm/s (in Fe/BaO ₂ compositions)	[4][5]
Color Purity (Dominant Wavelength)	~600-700 nm (SrO/SrOH/SrCl species)	~514-525 nm (BaCl species)	[1]
Impact Sensitivity	Data not available in a comparable format	Moderately high in compositions with metallic fuels	[4]
Friction Sensitivity	Data not available in a comparable format	15.3 N (for Mg:BaO ₂), 22.8 N (for Mg:BaO ₂ :Ba(NO ₃) ₂)	

Table 2: Pyrotechnic Performance Data

Experimental Protocols

Detailed methodologies are crucial for the accurate assessment of pyrotechnic materials. The following sections describe the standard experimental protocols for evaluating key performance parameters.

Burn Rate Measurement

The linear burn rate of a pyrotechnic composition is a critical parameter for timing and effect generation. A common method for this measurement is the strand burning rate test.

Methodology:

- **Sample Preparation:** The pyrotechnic composition is pressed into a tube, typically made of paper or another combustible material, to form a cylindrical strand of a specific diameter and length.^[6] The density of the pressed composition is recorded.
- **Confinement:** The strand is placed in a confinement tube, which may be vented or sealed depending on the desired test conditions (e.g., atmospheric pressure or elevated pressure).
- **Ignition:** The strand is ignited at one end using a suitable ignition source, such as an electric match or a fuse.
- **Data Acquisition:** The time it takes for the flame front to travel a known distance along the strand is measured. This can be accomplished using a variety of methods, including:
 - **Optical Fibers:** Optical fibers are placed at set distances along the strand to detect the passage of the flame front.^[5]
 - **High-Speed Video:** A high-speed camera records the burn, and the footage is analyzed to determine the burn rate.
 - **Break Wires:** Thin wires are placed at intervals along the strand, and the time at which each wire breaks due to the flame is recorded electronically.

- **Calculation:** The burn rate (v) is calculated using the formula: $v = L / t$ where L is the distance between measurement points and t is the time taken for the flame to travel that distance.

Color Purity Analysis

The color quality of a pyrotechnic flame is quantified using colorimetry, typically based on the CIE 1931 color space.^[7]

Methodology:

- **Sample Combustion:** A sample of the pyrotechnic composition is ignited in a controlled environment, often within a photometric tunnel to exclude ambient light.
- **Spectral Measurement:** A calibrated spectrometer is used to capture the emission spectrum of the flame across the visible wavelength range (typically 380-780 nm).^[7]
- **Data Processing:** The raw spectral data is processed to calculate the tristimulus values (X , Y , Z), which represent the response of the human eye to the light.
- **Chromaticity Coordinates:** The chromaticity coordinates (x , y) are then calculated from the tristimulus values using the following formulas: $x = X / (X + Y + Z)$ $y = Y / (X + Y + Z)$
- **Analysis:** The (x , y) coordinates are plotted on the CIE 1931 chromaticity diagram. The dominant wavelength and excitation purity are determined from this plot, providing a quantitative measure of the flame's color.^[7]

Sensitivity Testing

The sensitivity of a pyrotechnic composition to external stimuli such as impact and friction is a critical safety parameter.

Impact Sensitivity:

This test determines the energy required to initiate a reaction in a sample upon impact. The Bureau of Explosives (BAM) drop hammer apparatus is a standard method.^[8]

Methodology:

- A small, measured amount of the pyrotechnic sample is placed on a steel anvil.
- A steel plunger is placed on top of the sample.
- A known weight is dropped from a specific height onto the plunger.
- The outcome (ignition, decomposition, or no reaction) is observed.
- The test is repeated at various drop heights to determine the 50% probability of initiation (the height at which there is a 50% chance of causing a reaction).

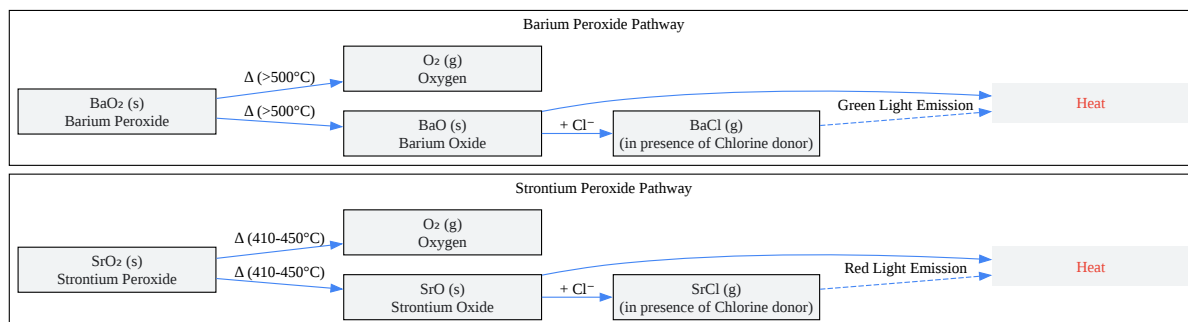
Friction Sensitivity:

This test evaluates the tendency of a material to ignite when subjected to friction. The BAM friction apparatus is a widely used standard.[\[9\]](#)[\[10\]](#)

Methodology:

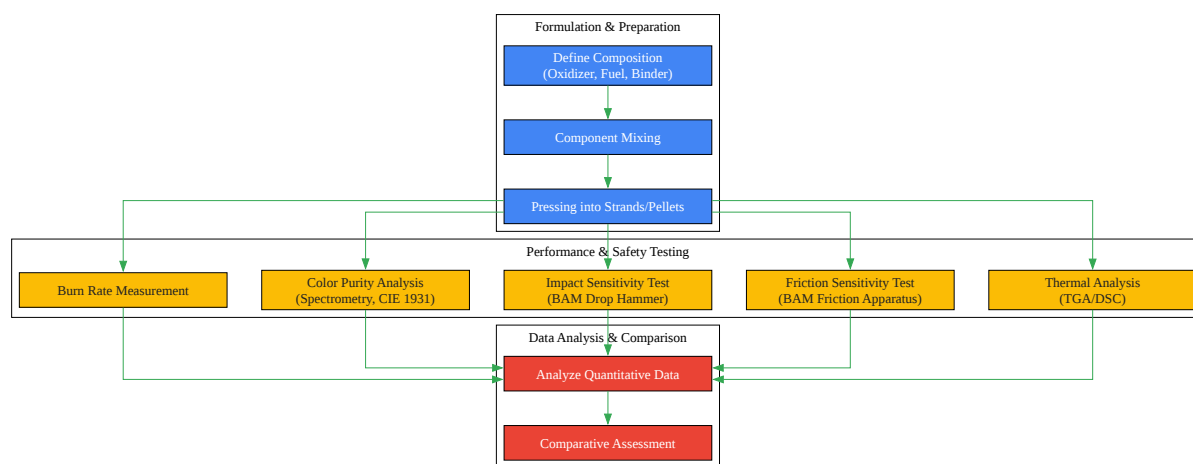
- A small amount of the pyrotechnic sample is spread on a porcelain plate.
- A porcelain pin is placed on the sample with a specific, adjustable load.
- The plate is moved back and forth under the pin at a constant speed.
- The test is conducted with increasing loads until ignition or decomposition occurs.
- The friction sensitivity is reported as the lowest load at which a reaction is observed in a set number of trials.[\[10\]](#)

Mandatory Visualization



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Caption: Decomposition pathways of SrO_2 and BaO_2 .



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Caption: Experimental workflow for pyrotechnic evaluation.

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